

Personal protective equipment for handling CP-91149

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Compound of Interest

Compound Name: CP-91149

Cat. No.: B1669576

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Handling and Safety Guide for CP-91149

This document provides essential safety and logistical information for the handling of **CP-91149**, a potent inhibitor of glycogen phosphorylase. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Immediate Safety and Handling Precautions

Personal Protective Equipment (PPE): When handling **CP-91149**, it is crucial to use appropriate personal protective equipment to minimize exposure risk.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat, and closed-toe shoes. Immediately change contaminated clothing. [1]
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved respirator with a dust filter is recommended. Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [1]

Emergency Procedures

In the event of exposure to **CP-91149**, follow these first-aid measures immediately:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen and seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap. Seek medical attention if irritation persists. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention. [1]
Ingestion	Do NOT induce vomiting. Give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Operational and Disposal Plans

Storage: Store **CP-91149** in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)
Keep it locked up or in an area accessible only to qualified or authorized personnel.[\[1\]](#)

Spill Management: In case of a spill, avoid generating dust.[\[1\]](#) Evacuate the area and ensure adequate ventilation.[\[1\]](#) Wear appropriate PPE and carefully sweep or scoop up the spilled material. Place the waste in a sealed container for disposal.

Disposal: Dispose of **CP-91149** and its container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols

Preparation of Stock Solutions:

For in vitro studies, **CP-91149** can be dissolved in DMSO. For example, a 13 mg/mL stock solution in DMSO can be prepared.[2]

For in vivo studies, various formulations can be used:

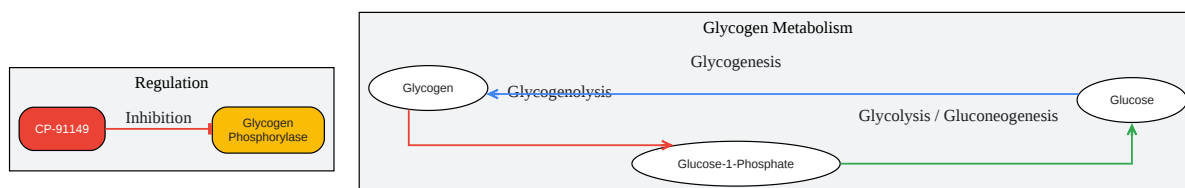
- Corn Oil Suspension: A 1 mL working solution can be prepared by adding 50 μ L of a 13 mg/mL DMSO stock solution to 950 μ L of corn oil, followed by thorough mixing.[2]
- PEG300/Tween-80/Saline Formulation: To prepare a 1 mL working solution, add 100 μ L of a 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix well. Then, add 50 μ L of Tween-80, mix, and finally add 450 μ L of saline to reach the final volume.[3]

Inhibition of Glycogen Phosphorylase Assay:

The inhibitory activity of **CP-91149** on glycogen phosphorylase (GP) can be measured. A study on A549 non-small cell lung carcinoma cells, which express the brain isozyme of GP, showed that **CP-91149** inhibited GP with an IC_{50} of 0.5 μ M.[4] In these cells, treatment with **CP-91149** led to an accumulation of glycogen and a reduction in cell growth.[4]

Signaling Pathway and Mechanism of Action

CP-91149 is an inhibitor of glycogen phosphorylase, a key enzyme in the breakdown of glycogen. By inhibiting this enzyme, **CP-91149** prevents the release of glucose-1-phosphate from glycogen stores. This action leads to an increase in glycogen synthesis and a decrease in glycogenolysis.



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Caption: Mechanism of action of **CP-91149**.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Inhibition of glycogen phosphorylase (GP) by CP-91,149 induces growth inhibition correlating with brain GP expression - PubMed [pubmed.ncbi.nlm.nih.gov]
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